

1,3-pentadiyne molecular weight and formula

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Compound of Interest

Compound Name: 1,3-Pentadiyne

Cat. No.: B15493835

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An In-depth Technical Guide on **1,3-Pentadiyne**: Molecular Weight and Formula

This guide provides a detailed overview of the molecular formula and molecular weight of **1,3-pentadiyne**, a molecule of interest to researchers, scientists, and professionals in drug development.

Core Molecular Data

1,3-Pentadiyne is a hydrocarbon with a linear five-carbon chain containing two triple bonds. Its fundamental properties are summarized below.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₅ H ₄ [1] [2] [3] [4] [5]
Molecular Weight	64.0853 g/mol [1] [3]
Molar Mass	64.09 g/mol [2] [4] [6]

Experimental Protocols

The determination of the molecular formula and weight of **1,3-pentadiyne** is rooted in fundamental analytical chemistry techniques.

Mass Spectrometry for Molecular Weight Determination

Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion of **1,3-pentadiyne**, which corresponds to its molecular weight.

Methodology:

- **Sample Introduction:** A pure sample of **1,3-pentadiyne** is introduced into the mass spectrometer. Due to its volatility, gas chromatography (GC) is an ideal preceding separation and introduction technique.
- **Ionization:** The sample is ionized, typically using Electron Ionization (EI). In EI, high-energy electrons bombard the molecules, causing the ejection of an electron and the formation of a positively charged molecular ion (M^+).
- **Acceleration:** The newly formed ions are accelerated by an electric field to give them all the same kinetic energy.
- **Deflection:** The ions then travel through a magnetic field, which deflects them based on their mass-to-charge ratio. Lighter ions are deflected more than heavier ions.
- **Detection:** A detector measures the abundance of ions at each m/z value. The peak with the highest m/z value typically represents the molecular ion.

Elemental Analysis for Molecular Formula Determination

Objective: To determine the empirical formula of **1,3-pentadiyne** by quantifying the percentage of carbon and hydrogen.

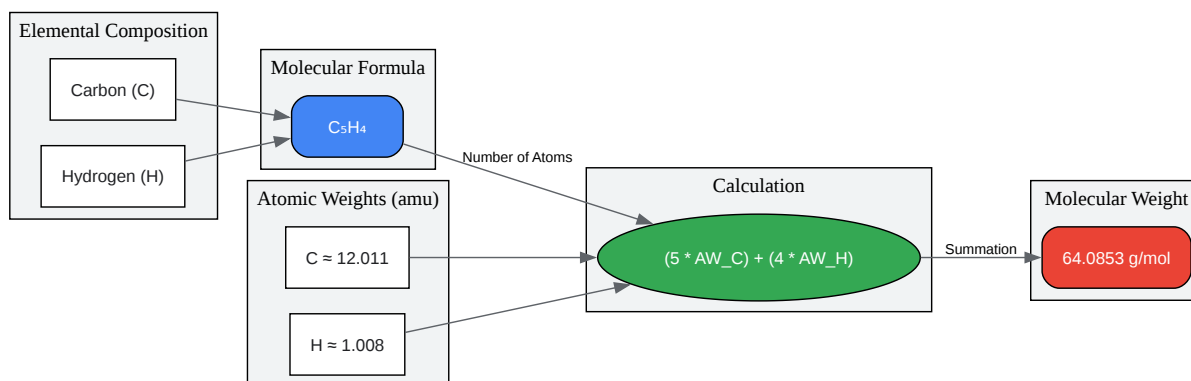
Methodology:

- **Combustion:** A precisely weighed sample of **1,3-pentadiyne** is completely combusted in a furnace in the presence of excess oxygen.
- **Product Collection:** The combustion products, carbon dioxide (CO_2) and water (H_2O), are passed through separate absorption tubes. One tube contains a substance that absorbs water (e.g., magnesium perchlorate), and the other contains a substance that absorbs carbon dioxide (e.g., sodium hydroxide).

- Quantification: The mass of CO₂ and H₂O produced is determined by weighing the absorption tubes before and after combustion.
- Calculation: From the masses of CO₂ and H₂O, the masses of carbon and hydrogen in the original sample are calculated. These masses are then used to determine the empirical formula. The molecular formula is then determined by comparing the empirical formula weight to the molecular weight obtained from mass spectrometry.

Logical Relationship Diagram

The following diagram illustrates the logical workflow from the elemental composition to the final molecular weight.



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Molecular Weight Calculation Workflow

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